

Chemical and Physical Properties of Nitric Oxide (NO)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: NO-30

Cat. No.: B3050570

[Get Quote](#)

Nitric oxide is a diatomic molecule and a free radical, making it highly reactive.^[1] Its chemical and physical characteristics are crucial for its biological function and therapeutic application.

Table 1: Physical Properties of Nitric Oxide (NO)

Property	Value
Molecular Formula	NO
Molar Mass	30.006 g/mol ^[2] ^[3] ^[4]
Appearance	Colorless gas ^[2] ^[5]
Odor	Sharp, sweet ^[6]
Density (gas)	1.3402 g/L ^[2] ^[3]
Melting Point	-163.6 °C / -262.5 °F / 109.6 K ^[7]
Boiling Point	-151.7 °C / -241.1 °F / 121.5 K ^[7]
Solubility in Water	0.0098 g / 100 mL (at 0 °C) ^[2] ^[3]
Molecular Shape	Linear ^[2]

Table 2: Chemical Properties and Reactivity of Nitric Oxide (NO)

Property	Description
Radical Nature	Contains an unpaired electron, making it a highly reactive free radical.[1]
Reaction with Oxygen	Reacts with oxygen to form nitrogen dioxide (NO ₂), a toxic brown gas.[1]
Dimerization	In its liquid state, it dimerizes to form dinitrogen dioxide (N ₂ O ₂).[1]
Coordination Chemistry	Readily binds to metal ions, particularly the iron in heme proteins like hemoglobin and guanylate cyclase.[1]
Redox Chemistry	Can be both oxidized (to NO ⁺) and reduced (to NO ⁻).

Structure of Nitric Oxide (NO)

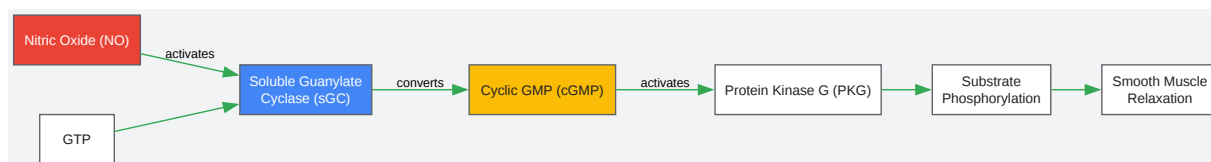
Nitric oxide is a simple diatomic molecule with a linear structure. The bond between the nitrogen and oxygen atoms is a double bond with one unpaired electron, which is represented in its Lewis structure.

Biological Signaling Pathways of Nitric Oxide

Nitric oxide is a critical signaling molecule involved in a multitude of physiological and pathological processes.[8] Its effects are primarily mediated through its interaction with soluble guanylate cyclase (sGC) and through post-translational modifications of proteins, most notably S-nitrosylation.

The cGMP-Dependent Signaling Pathway

The canonical signaling pathway for nitric oxide involves the activation of soluble guanylate cyclase (sGC).

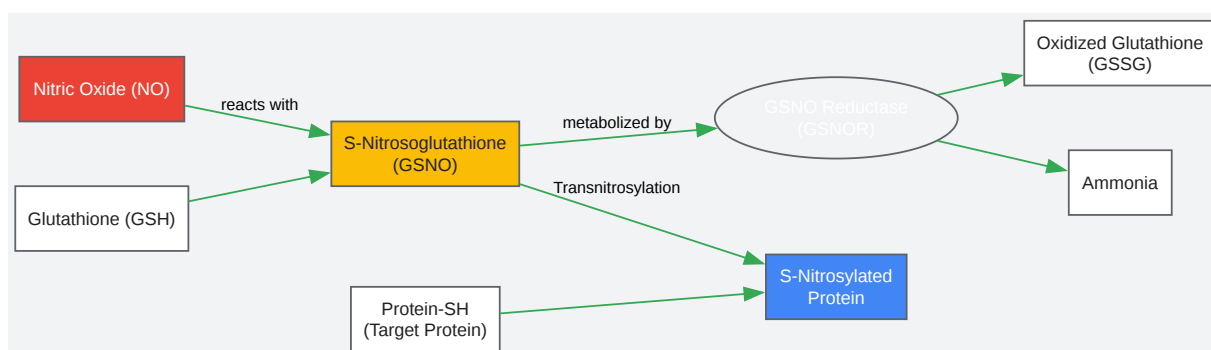


[Click to download full resolution via product page](#)

Figure 1: Nitric Oxide (NO) cGMP-Dependent Signaling Pathway.

S-Nitrosogluthathione (GSNO) and Protein S-Nitrosylation

Nitric oxide can also exert its effects through the S-nitrosylation of cysteine residues in proteins. A major endogenous carrier and donor of NO is S-nitrosogluthathione (GSNO).^[9] The levels of GSNO are regulated by the enzyme S-nitrosogluthathione reductase (GSNOR).^{[9][10]}



[Click to download full resolution via product page](#)

Figure 2: S-Nitrosogluthathione (GSNO) Metabolism and Protein S-Nitrosylation.

Experimental Protocols

Detailed experimental protocols for working with nitric oxide and related compounds are extensive and depend on the specific application. Below are generalized methodologies for key experimental areas.

Synthesis of Nitric Oxide Donors

The synthesis of NO donors is a common strategy to overcome the challenges of working with gaseous NO. A general protocol for the synthesis of an S-nitrosothiol (a common class of NO donors) involves the reaction of a thiol with a nitrosating agent.

General Protocol for S-Nitrosothiol Synthesis:

- Dissolve the thiol-containing compound (e.g., N-acetylcysteine) in a suitable solvent (e.g., methanol/HCl).
- Cool the solution in an ice bath.
- Add an equimolar amount of a nitrosating agent (e.g., sodium nitrite) dropwise while stirring.
- Continue the reaction in the dark for a specified period (e.g., 30 minutes).
- The formation of the S-nitrosothiol can be monitored spectrophotometrically by the appearance of a characteristic absorbance peak.
- The product can be precipitated by the addition of a non-polar solvent (e.g., diethyl ether) and collected by filtration.

Detection and Quantification of Nitric Oxide

The measurement of NO is challenging due to its short half-life. Common methods include:

- Greiss Assay: This colorimetric assay detects nitrite (NO_2^-), a stable oxidation product of NO.
 - Collect the biological sample (e.g., cell culture supernatant).
 - Add Griess reagent (a mixture of sulfanilamide and N-(1-naphthyl)ethylenediamine) to the sample.
 - Incubate in the dark at room temperature.
 - Measure the absorbance at ~540 nm.

- Quantify the nitrite concentration using a standard curve of sodium nitrite.
- Chemiluminescence: This highly sensitive method detects the light produced from the reaction of NO with ozone.
 - A stream of gas containing the sample is mixed with ozone.
 - The resulting chemiluminescence is detected by a photomultiplier tube.
 - The light intensity is proportional to the NO concentration.

Other Potential Interpretations of "NO-30"

While nitric oxide is the most likely interpretation, researchers should be aware of other less common compounds that might be referred to as "NO-30".

- BIO-30: A novel lipophilic nitric oxide donor mentioned in the title of a 2022 research article. The specific chemical structure is not readily available in the abstract.
- N30: A coumarin-based derivative with reported antibacterial activity. The detailed synthesis and properties are not widely documented in readily accessible literature.

Due to the limited public information on "BIO-30" and "N30," a detailed technical guide on these specific compounds cannot be provided at this time. Researchers interested in these specific molecules would need to consult the primary research articles for more information.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Nitric oxide - Wikipedia [en.wikipedia.org]
- 2. Nitric Oxide- Formula, Structure, Properties & Benefits | Turito [turito.com]

- 3. Nitric Oxide (NO) – Introduction, Preparation, Properties, Uses, Significance, Practice Problems and FAQ in Chemistry: Definition, Types and Importance | AESL [aakash.ac.in]
- 4. Nitric oxide | Gas Encyclopedia Air Liquide [encyclopedia.airliquide.com]
- 5. Nitric Oxide | NO | CID 145068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. NITRIC OXIDE | 10102-43-9 [chemicalbook.com]
- 7. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 8. Pathophysiological Role of S-Nitrosylation and Transnitrosylation Depending on S-Nitrosoglutathione Levels Regulated by S-Nitrosoglutathione Reductase - PMC [pmc.ncbi.nlm.nih.gov]
- 9. S-Nitrosoglutathione - Wikipedia [en.wikipedia.org]
- 10. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Chemical and Physical Properties of Nitric Oxide (NO)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3050570#no-30-chemical-properties-and-structure]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

